

# Application Notes and Protocols: Aluminum Formate in Wastewater Treatment

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## Compound of Interest

Compound Name: Aluminiumformiat

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These application notes provide a comprehensive overview of the use of aluminum formate as a coagulant in wastewater treatment. The document includes detailed experimental protocols, data summaries, and visualizations to guide researchers in applying this chemical for the removal of various contaminants.

## Introduction

Aluminum formate,  $\text{Al}(\text{HCOO})_3$ , is an effective coagulant for treating various types of industrial wastewater, including those from the dye and tannery industries.<sup>[1][2]</sup> It serves as a viable alternative to traditional coagulants like aluminum sulfate (alum) and polyaluminum chloride (PAC), in some cases offering superior performance in removing pollutants such as color, hexavalent chromium ( $\text{Cr(VI)}$ ), sulfate, and chemical oxygen demand (COD).<sup>[2][3]</sup> A key advantage of aluminum formate is that the formate anion is biodegradable and less corrosive than the sulfate and chloride anions found in other common coagulants.<sup>[2][4]</sup>

The primary mechanism of aluminum formate in wastewater treatment involves coagulation and flocculation.<sup>[4]</sup> Upon addition to water, the aluminum ions neutralize the negative charges of suspended and colloidal particles, reducing the repulsive forces between them.<sup>[5]</sup> This allows the particles to aggregate into larger flocs, which can then be removed through sedimentation.<sup>[5]</sup> The coagulation process with aluminum formate is thought to occur through a combination of charge neutralization and inter-particle bridging.<sup>[2][3]</sup>

## Data Presentation

The following tables summarize the performance of aluminum formate in treating different types of wastewater as reported in scientific literature.

Table 1: Performance of Aluminum Formate in Dye Wastewater Treatment

Coagulant System	Optimal Dosage (mg/L)	Pollutant	Initial Concentration	Final Concentration	Removal Efficiency (%)	Reference
AF/PA	18.91 / 0.71	Color	Not Specified	Not Specified	100	<a href="#">[1]</a>
PAC/PA	21.19 / 0.91	Color	Not Specified	Not Specified	100	<a href="#">[1]</a>

AF: Aluminum Formate; PA: Polyamidine (coagulation aid); PAC: Polyaluminum Chloride

Table 2: Performance of Aluminum Formate in Tannery Wastewater Treatment

Coagulant	Optimal pH	Optimal Dosage (mg/L)	Pollutant	Initial Concentration (mg/L)	Final Concentration (mg/L)	Removal Efficiency (%)	Reference
Aluminum Formate	7.0	800	Cr(VI)	10	~2	80	[6]
Aluminum Formate	7.0	800	Sulphate	2500	~1000	60	[2]
Aluminum Sulphate	7.0	800	Sulphate	2500	~1150	54	[2]
Aluminum Formate	7.0	800	COD	1200	~480	60	[2]
Aluminum Sulphate	7.0	800	COD	1200	~600	50	[2]
Aluminum Formate	7.0	800	Turbidity	Not Specified	Not Specified	~95	[2]
Aluminum Sulphate	7.0	800	Turbidity	Not Specified	Not Specified	~95	[2]

COD: Chemical Oxygen Demand

## Experimental Protocols

### Synthesis of Aluminum Formate

This protocol describes the synthesis of aluminum formate from aluminum hydroxide and formic acid.<sup>[1][7]</sup>

#### Materials:

- Aluminum hydroxide ( $\text{Al}(\text{OH})_3$ )
- Formic acid ( $\text{HCOOH}$ )
- Distilled water
- Reaction flask with a reflux condenser
- Heating mantle
- Centrifuge
- Beakers and other standard laboratory glassware

#### Procedure:

- Add a specific molar ratio of aluminum hydroxide and formic acid to a reaction flask. For example, a molar ratio of 1:3 ( $\text{Al}(\text{OH})_3:\text{HCOOH}$ ) can be used.
- Heat the mixture under reflux at a controlled temperature (e.g., 80-100°C) for a specified duration (e.g., 2-4 hours) with constant stirring.
- After the reaction is complete, cool the solution to room temperature.
- Separate the solid aluminum formate product from the solution by centrifugation.
- Wash the product with distilled water to remove any unreacted reagents.
- Dry the synthesized aluminum formate in an oven at a suitable temperature (e.g., 60°C) until a constant weight is achieved.
- Store the dried aluminum formate in a desiccator.

## Jar Test for Coagulation Performance

The jar test is a standard procedure to determine the optimal dosage of a coagulant for wastewater treatment.[8][9]

Apparatus:

- Jar testing apparatus with multiple stirrers
- Beakers (e.g., 1 L)
- Pipettes and graduated cylinders
- pH meter
- Turbidimeter
- Spectrophotometer (for color, Cr(VI), and sulfate analysis)
- COD analysis setup

Procedure:

- Fill a series of six beakers with a known volume of the wastewater sample (e.g., 500 mL).
- Place the beakers in the jar testing apparatus.
- While stirring at a rapid mix speed (e.g., 200-300 rpm), add varying dosages of the aluminum formate solution to each beaker. One beaker should be a control with no coagulant.
- Continue the rapid mix for a short period (e.g., 1-3 minutes) to ensure uniform dispersion of the coagulant.
- Reduce the stirring speed to a slow mix (e.g., 20-40 rpm) for a longer duration (e.g., 15-20 minutes) to promote floc formation.
- Stop stirring and allow the flocs to settle for a specified time (e.g., 30 minutes).
- Carefully collect supernatant samples from each beaker for analysis.

- Measure the desired parameters (e.g., pH, turbidity, color, COD, Cr(VI), sulfate) in the supernatant of each sample.
- The optimal coagulant dosage is the one that provides the highest removal efficiency for the target pollutants.

## Analytical Methods

The following are standard methods for analyzing the key performance indicators in wastewater treatment.

**3.3.1. Color Measurement** Color can be measured spectrophotometrically. The absorbance of the sample is measured at the wavelength of maximum absorbance for the specific dye or a standard wavelength for general color measurement. The percentage of color removal is calculated using the following formula:

$$\text{Color Removal (\%)} = [(A_0 - A) / A_0] \times 100$$

Where:

- $A_0$  is the absorbance of the untreated wastewater.
- $A$  is the absorbance of the treated wastewater.

**3.3.2. Chemical Oxygen Demand (COD)** The COD can be determined using the closed reflux, titrimetric method as described in Standard Methods for the Examination of Water and Wastewater.[2] This method involves digesting the sample with a strong oxidizing agent (potassium dichromate) in a sulfuric acid medium, followed by titration of the excess oxidant.

**3.3.3. Hexavalent Chromium (Cr(VI))** Hexavalent chromium can be determined colorimetrically using the 1,5-diphenylcarbazide method, following established procedures such as EPA Method 7196A.[10][11] This method involves the reaction of Cr(VI) with diphenylcarbazide in an acidic solution to form a colored complex, which is then measured spectrophotometrically.

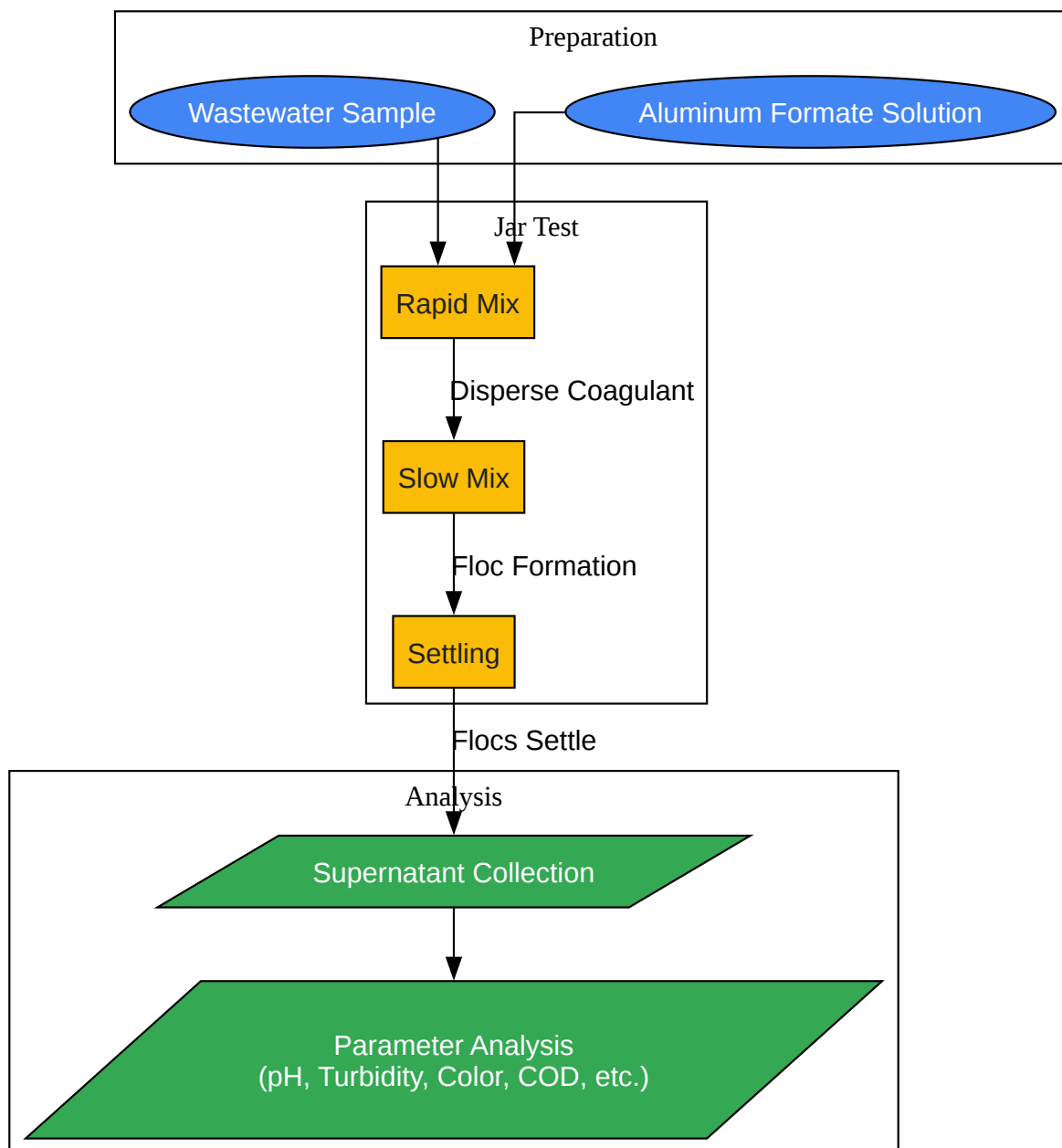
**3.3.4. Sulfate** Sulfate concentration can be determined using the turbidimetric method.[12] This method involves the precipitation of sulfate ions as barium sulfate by adding barium chloride in

an acidic medium. The resulting turbidity is then measured with a turbidimeter or spectrophotometer.

3.3.5. Turbidity Turbidity is measured using a turbidimeter, and the results are expressed in Nephelometric Turbidity Units (NTU).<sup>[4][13]</sup> The instrument measures the intensity of light scattered by the suspended particles in the sample.

## Visualizations

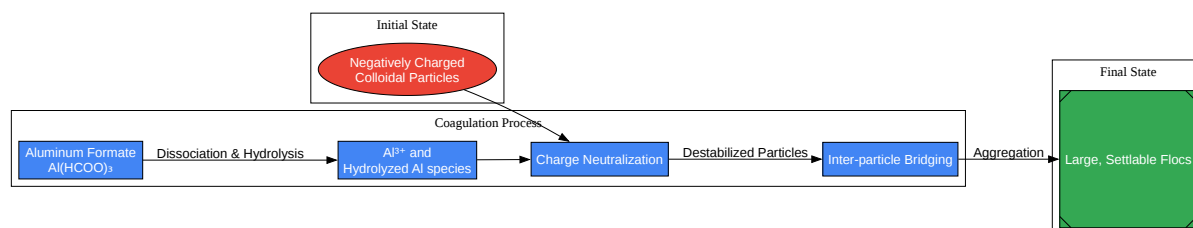
The following diagrams illustrate the experimental workflow and the proposed coagulation mechanism of aluminum formate.



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Caption: Experimental workflow for evaluating aluminum formate in wastewater treatment.





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